

"potassium ethyl sulfate safety data sheet and handling precautions"

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Compound of Interest

Compound Name: *potassium ethyl sulfate*

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Potassium Ethyl Sulfate: A Technical Safety and Handling Guide

This guide provides a comprehensive overview of the safety data and handling precautions for **potassium ethyl sulfate**, designed for researchers, scientists, and professionals in drug development. The information is compiled from available safety data sheets to ensure a high standard of occupational safety and regulatory compliance.

Hazard Identification and Classification

Potassium ethyl sulfate is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] However, it is crucial to handle it with the care accorded to all laboratory chemicals, as the toxicological properties have not been thoroughly investigated.^[1]

GHS Classification: Not a hazardous substance or mixture.^[1]

Potential Hazards: While not classified as hazardous, contact with the substance may cause mild irritation. Ingestion of large quantities could potentially lead to gastrointestinal disturbance.^[1] It is important to note that one source suggests that nitroethane, which can be produced from **potassium ethyl sulfate**, is suspected to cause genetic damage and be harmful to the nervous system.^[2]

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[1][3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[1][3]
Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3] Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[1]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the substance and ensure the safety of laboratory personnel.

Handling Precautions:

- Handle in a well-ventilated place.[3]
- Avoid the formation of dust and aerosols.[3][4]
- Avoid contact with skin, eyes, and clothing.[3][4]
- Wear appropriate personal protective equipment.[3][4]

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[5\]](#)

Storage Conditions:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

Accidental Release Measures

In case of a spill, the following procedures should be followed to minimize exposure and environmental contamination:

- Personal Precautions: Use personal protective equipment, including chemical-impermeable gloves, and ensure adequate ventilation. Avoid breathing dust, mists, gas, or vapors. Evacuate personnel to safe areas.[\[1\]](#)[\[3\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[1\]](#)[\[3\]](#)
- Containment and Cleaning: Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment if necessary. Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[\[3\]](#)

Exposure Controls and Personal Protection

Engineering Controls:

- Ensure adequate ventilation in the workplace. Emergency eye wash fountains and safety showers should be available in the immediate vicinity of any potential exposure.[\[5\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or glasses.[\[4\]](#)

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[6]

Physical and Chemical Properties

Property	Value
CAS Number	563-17-7
Molecular Formula	C2H5KO4S[7]
Molecular Weight	164.22 g/mol [7]

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[1]
- Conditions to Avoid: Avoid moisture and incompatible materials.
- Incompatible Materials: Strong oxidizing agents.[4]
- Hazardous Decomposition Products: Under fire conditions, sulfur oxides may be formed.[4]

Toxicological Information

Detailed toxicological studies for **potassium ethyl sulfate** are limited. It is not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[1]

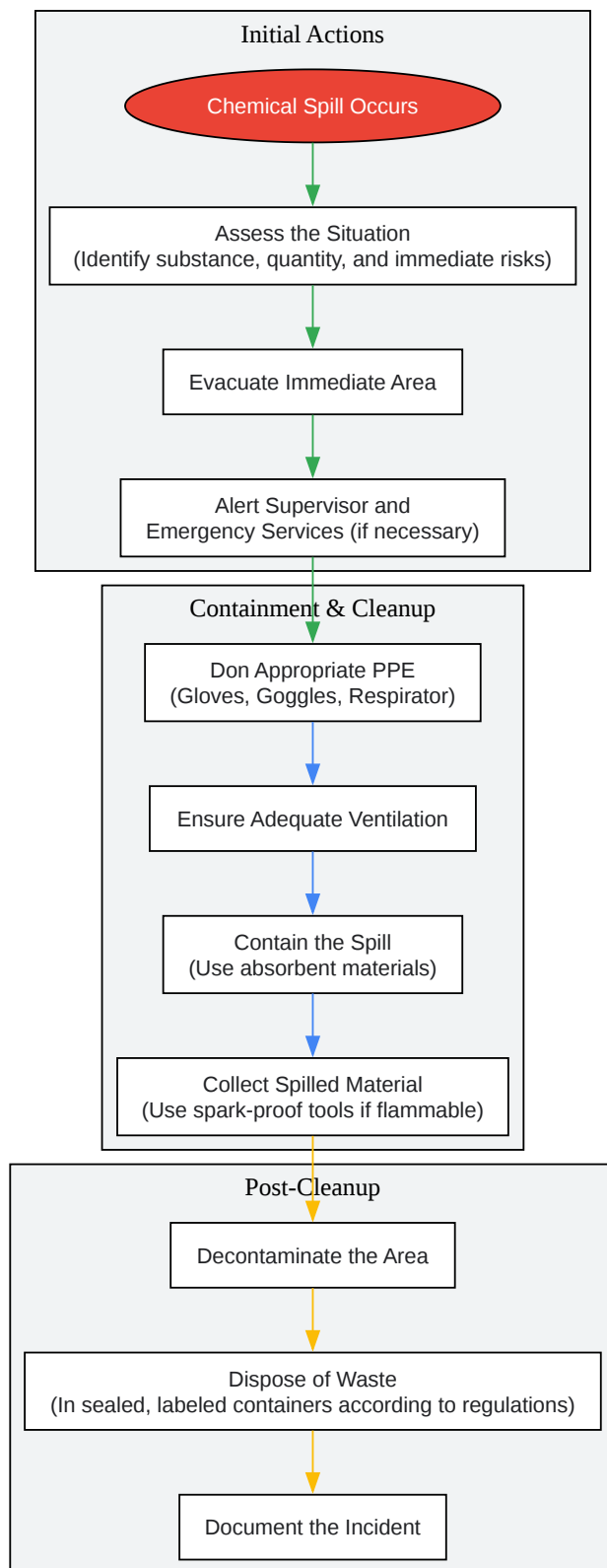
Experimental Protocols

Detailed experimental protocols for the safety assessment of **potassium ethyl sulfate** are not available in the reviewed safety data sheets. The provided information is based on standard GHS classification criteria and general chemical safety principles.

Visualizations

Logical Workflow for Chemical Spill Response

The following diagram illustrates a logical workflow for responding to a chemical spill, based on the accidental release measures outlined in the safety data sheets.



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Caption: Logical workflow for responding to a chemical spill.

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